

# Storage and stability of D-(-)-3-Phosphoglyceric acid disodium powder

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## Compound of Interest

Compound Name: *D-(-)-3-Phosphoglyceric acid disodium*

Cat. No.: *B10769853*

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## An In-depth Technical Guide to the Storage and Stability of **D-(-)-3-Phosphoglyceric Acid Disodium** Salt Powder

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the critical aspects of storing and handling **D-(-)-3-Phosphoglyceric acid disodium** salt powder to ensure its stability and integrity for research and development applications.

## Product Overview

D-(-)-3-Phosphoglyceric acid (3-PGA) disodium salt is a pivotal metabolic intermediate in both glycolysis and the Calvin-Benson cycle.<sup>[1]</sup> Its chemical integrity is paramount for accurate and reproducible results in enzymatic assays, metabolic studies, and as a precursor in chemical synthesis. This document outlines the recommended storage conditions, stability profile, and methodologies for assessing its purity over time.

## Storage and Handling Recommendations

Proper storage and handling are critical to prevent degradation.<sup>[2]</sup> The primary concerns for the powdered form are moisture and temperature, while pH is a critical factor for solutions.

## Quantitative Storage Data Summary

The following table summarizes the recommended storage conditions for **D-(-)-3-Phosphoglyceric acid disodium** salt in both solid and solution forms.

Form	Condition	Temperature	Duration	Key Considerations	Citations
Solid (Powder)	Long-Term Storage	-20°C	Extended	Keep vial tightly sealed in a dry, desiccated environment.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Shipping/Short-Term	Ambient	Short Periods	Permissible if quality is not affected by short-term exposure.	<a href="#">[5]</a>	
Stock Solution	Long-Term Storage	-80°C	Up to 6 months	Aliquot into single-use volumes to prevent freeze-thaw cycles.	<a href="#">[6]</a>
Mid-Term Storage	-20°C	Up to 1 month	Aliquot into single-use volumes. Avoid repeated freeze-thaw cycles.	<a href="#">[2]</a> <a href="#">[6]</a>	
Working Dilutions	Immediate Use	2-8°C (On Ice)	Prepare Fresh Daily	Use immediately after preparation for best results.	<a href="#">[2]</a>

## Logical Workflow for Storage and Handling

The following diagram illustrates the decision-making process for the proper handling and storage of 3-PGA disodium salt.

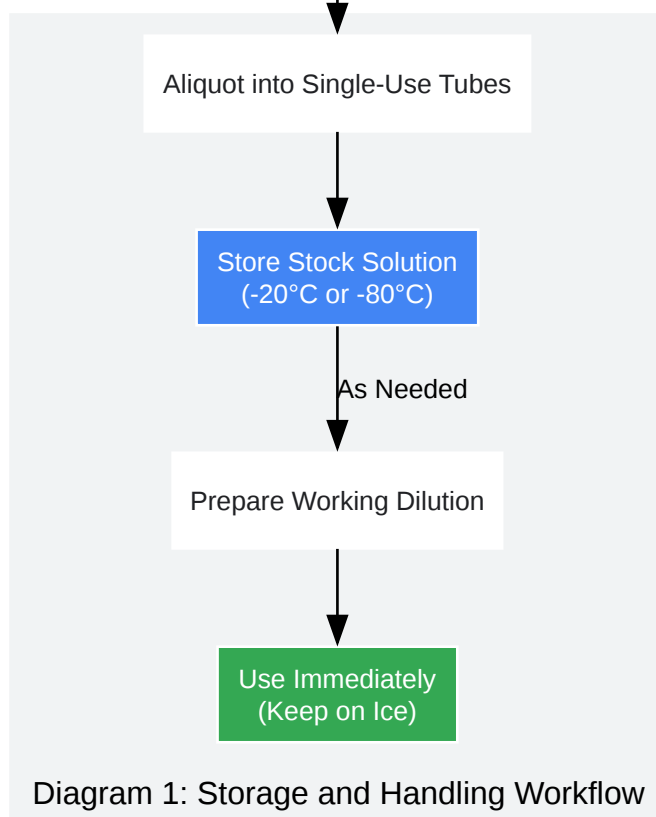
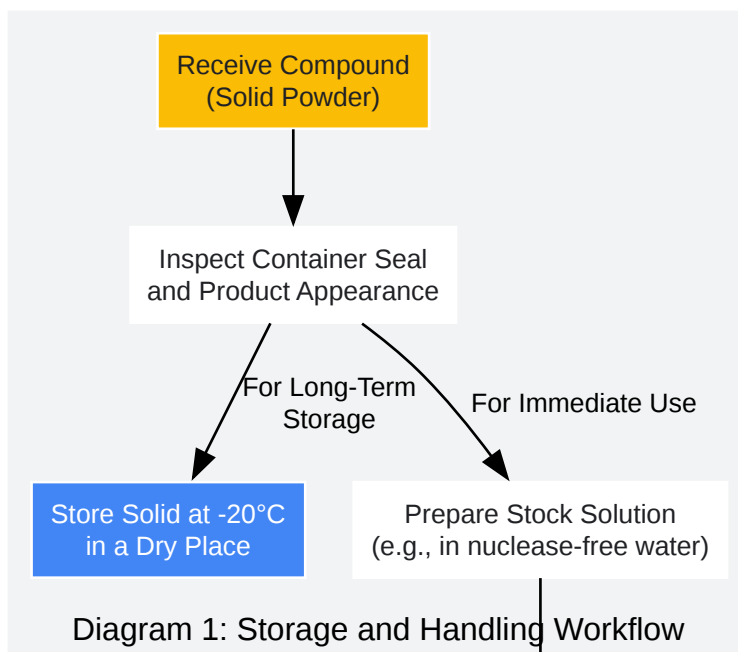


Diagram 1: Storage and Handling Workflow

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Caption: Workflow for receiving, storing, and preparing solutions of 3-PGA.

## Chemical Stability and Degradation

While the disodium salt form enhances stability, D-(-)-3-Phosphoglyceric acid is susceptible to degradation, primarily through hydrolysis of the phosphate ester bond. This process can be accelerated by acidic conditions.[2]

## Potential Degradation Pathway

Hydrolysis of the phosphate ester bond in 3-PGA yields glyceric acid and inorganic phosphate. This reaction compromises the purity of the material and can lead to inaccurate results in sensitive biological assays.[2]

Caption: Simplified hydrolysis pathway of 3-PGA into glyceric acid.

## Experimental Protocols for Stability Assessment

To formally assess the stability of a specific lot of **D-(-)-3-Phosphoglyceric acid disodium salt**, a structured stability study is recommended. This typically involves long-term and accelerated studies.

## General Experimental Workflow for Stability Testing

The diagram below outlines a typical workflow for conducting a stability study on the 3-PGA powder.

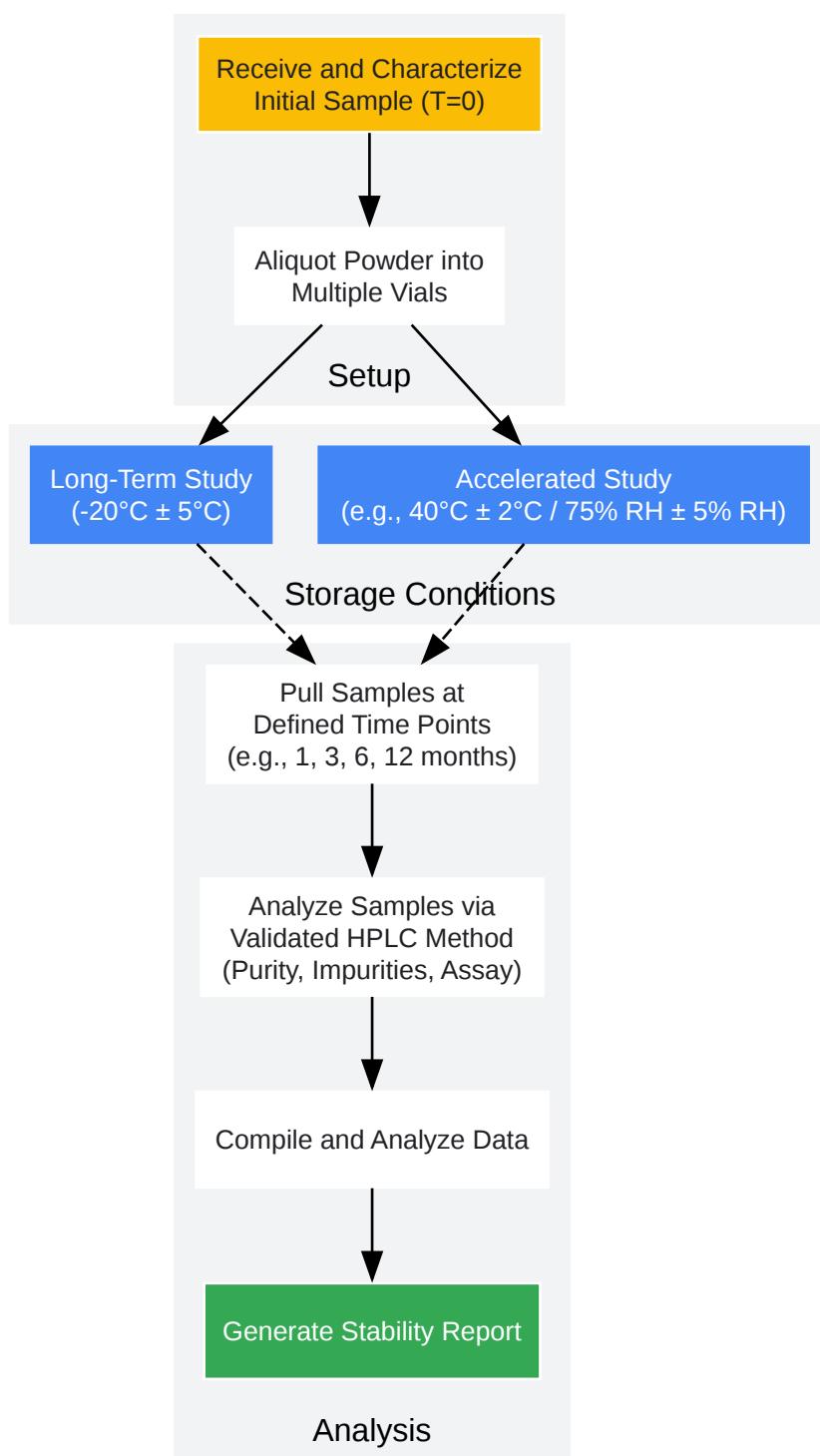


Diagram 3: Experimental Workflow for Stability Study

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